

# Commercial Sources and Technical Guide for High-Purity Phosmet-d6

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## Compound of Interest

Compound Name: Phosmet-d6

Cat. No.: B1492355

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This technical guide provides an in-depth overview of the commercial availability of high-purity **Phosmet-d6**, a deuterated internal standard crucial for the accurate quantification of the organophosphate insecticide Phosmet. This document outlines key specifications from various suppliers, a representative analytical protocol for its use in mass spectrometry, and a visual workflow to guide researchers in its application.

## Introduction to Phosmet-d6

**Phosmet-d6** is the isotopically labeled analog of Phosmet, an organophosphate insecticide and acaricide.<sup>[1]</sup> It is primarily utilized as an internal standard in analytical methodologies, particularly gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-mass spectrometry (LC-MS/MS), for the quantification of Phosmet in various matrices.<sup>[1]</sup> The use of a deuterated internal standard is a well-established technique to improve the accuracy and precision of quantitative analysis by correcting for analyte loss during sample preparation and variations in instrument response.<sup>[2]</sup>

## Commercial Supplier and Product Specifications

A number of reputable suppliers offer high-purity **Phosmet-d6** in various formulations to suit diverse research needs. The following tables summarize the available quantitative data from prominent commercial sources.

## Phosmet-d6 Physical and Chemical Properties

Property	Value
Chemical Name	S-((1,3-dioxoisindolin-2-yl)methyl) O,O-bis(methyl-d3) phosphorodithioate[1]
Synonyms	Phthalophos-d6, Phosmet (dimethyl-d6)[1]
CAS Number	2083623-41-8
Molecular Formula	C <sub>11</sub> H <sub>6</sub> D <sub>6</sub> NO <sub>4</sub> PS <sub>2</sub>
Molecular Weight	323.36 g/mol

## Commercial Product Specifications

Supplier	Product Name/Number	Purity Specification	Formulation
Cayman Chemical	Phosmet-d6 (Item No. 39569)	≥99% deuterated forms (d <sub>1</sub> -d <sub>6</sub> )	Solid
Sigma-Aldrich	Phosmet-(dimethyl-d6) PESTANAL®	Analytical Standard	Not specified in search results
LGC Standards	Phosmet-d6 (dimethyl-d6) (CDN-D-8065)	99 atom % D, min 98% Chemical Purity	Neat
LGC Standards	Phosmet D6 (DRE-C16120100)	>95% (HPLC)	Neat
Cambridge Isotope Laboratories, Inc.	Phosmet (dimethyl-D <sub>6</sub> , 98%) (DLM-4667-1.2)	98% Chemical Purity	100 µg/mL in Acetonitrile
HPC Standards	D6-Phosmet (675202)	High-Purity	10 mg Neat Solid
HPC Standards	D6-Phosmet solution (675203)	High-Purity	100 µg/ml in Acetone

# Experimental Protocol: Quantification of Phosmet using Phosmet-d6 Internal Standard by LC-MS/MS

The following is a representative protocol for the analysis of Phosmet in a given matrix (e.g., agricultural products, environmental samples) using **Phosmet-d6** as an internal standard. This protocol is based on established methodologies for pesticide residue analysis.

## 1. Reagents and Materials

- Phosmet analytical standard
- **Phosmet-d6** internal standard
- Acetonitrile (LC-MS grade)
- Methanol (LC-MS grade)
- Water (LC-MS grade)
- Formic acid
- QuEChERS extraction salts and cleanup tubes (or equivalent solid-phase extraction cartridges)
- Appropriate sample matrix

## 2. Standard Preparation

- Stock Solutions: Prepare individual stock solutions of Phosmet and **Phosmet-d6** in acetonitrile at a concentration of 1 mg/mL.
- Working Standard Solutions: Prepare a series of calibration standards by serially diluting the Phosmet stock solution with acetonitrile to achieve a desired concentration range (e.g., 1, 5, 10, 50, 100 ng/mL).
- Internal Standard Spiking Solution: Prepare a working solution of **Phosmet-d6** in acetonitrile at a fixed concentration (e.g., 50 ng/mL).

### 3. Sample Preparation (QuEChERS Method)

- Weigh 10 g of the homogenized sample into a 50 mL centrifuge tube.
- Add 10 mL of acetonitrile.
- Add a specific volume of the **Phosmet-d6** internal standard spiking solution to all samples, calibration standards, and quality controls.
- Add QuEChERS extraction salts, vortex thoroughly, and centrifuge.
- Take an aliquot of the supernatant and subject it to dispersive solid-phase extraction (d-SPE) cleanup.
- Centrifuge and filter the final extract before LC-MS/MS analysis.

### 4. LC-MS/MS Analysis

- Liquid Chromatography (LC) Conditions:
  - Column: C18 reversed-phase column (e.g., 100 mm x 2.1 mm, 1.8  $\mu$ m)
  - Mobile Phase A: Water with 0.1% formic acid
  - Mobile Phase B: Acetonitrile with 0.1% formic acid
  - Gradient: A suitable gradient to separate Phosmet from matrix interferences.
  - Flow Rate: 0.3 mL/min
  - Injection Volume: 5  $\mu$ L
- Mass Spectrometry (MS/MS) Conditions:
  - Ionization Mode: Positive Electrospray Ionization (ESI+)
  - Detection Mode: Multiple Reaction Monitoring (MRM)
  - MRM Transitions:

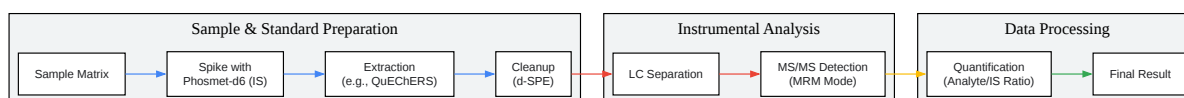
- Phosmet: Monitor at least two specific precursor-product ion transitions.
- **Phosmet-d6**: Monitor the corresponding precursor-product ion transitions, accounting for the mass shift due to deuterium labeling.

## 5. Data Analysis

- Construct a calibration curve by plotting the ratio of the peak area of Phosmet to the peak area of **Phosmet-d6** against the concentration of the Phosmet calibration standards.
- Quantify the concentration of Phosmet in the samples by using the response ratio from the sample and interpolating from the calibration curve.

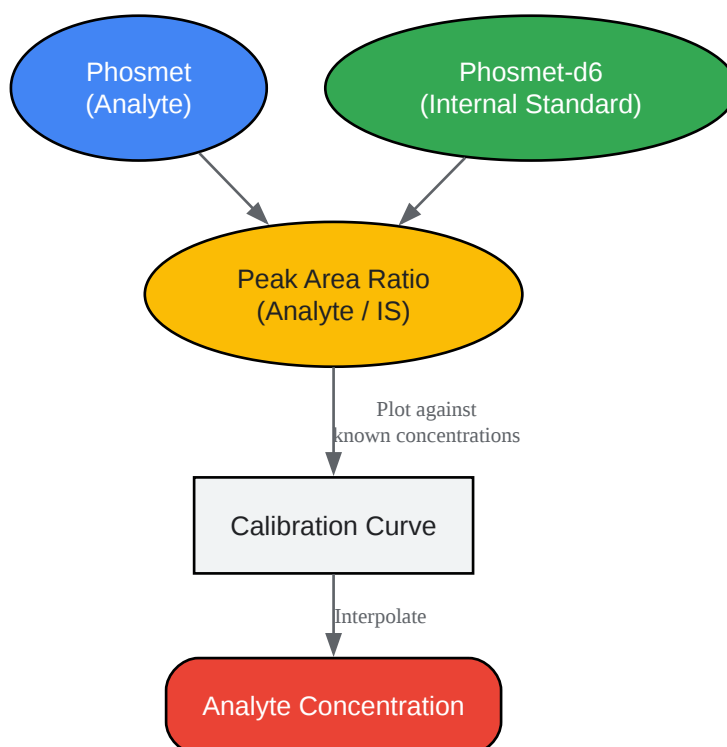
## Visualized Workflow and Pathways

The following diagrams illustrate the general workflow for using **Phosmet-d6** as an internal standard in a quantitative analytical method.



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Caption: Workflow for Phosmet analysis using **Phosmet-d6** internal standard.



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Caption: Logical relationship for quantification using an internal standard.

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## References

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